

# Chemical structure and properties of Decanoyl-L-carnitine chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## An In-depth Technical Guide on Decanoyl-L-carnitine Chloride

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Decanoyl-L-carnitine chloride** is a synthetically derived acylcarnitine that plays a significant role in cellular energy metabolism. As an ester of L-carnitine and decanoic acid, it is intrinsically linked to the transport of medium-chain fatty acids across the inner mitochondrial membrane, a critical step in  $\beta$ -oxidation and subsequent ATP production. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological significance of **Decanoyl-L-carnitine chloride**. Detailed experimental protocols for its synthesis and quantitative analysis are presented, alongside an exploration of its interaction with key metabolic signaling pathways, namely the Carnitine Palmitoyltransferase (CPT) system and the Peroxisome Proliferator-Activated Receptor (PPAR) signaling cascade. This document is intended to serve as a valuable resource for researchers and professionals in the fields of biochemistry, pharmacology, and drug development.

### Chemical Structure and Properties

**Decanoyl-L-carnitine chloride** is a quaternary ammonium salt. The chemical structure consists of an L-carnitine molecule esterified with a ten-carbon fatty acid, decanoic acid. The

positive charge on the quaternary nitrogen is balanced by a chloride anion.

#### Chemical Identifiers:

- IUPAC Name: (R)-3-carboxy-2-(decanoyloxy)-N,N,N-trimethylpropan-1-aminium chloride[1]
- CAS Number: 14919-36-9[2]
- Molecular Formula: C<sub>17</sub>H<sub>34</sub>ClNO<sub>4</sub>[2][3]
- Molecular Weight: 351.91 g/mol [1][3]

## Physicochemical Properties

A summary of the key physicochemical properties of **Decanoyl-L-carnitine chloride** is presented in Table 1.

Property	Value	Reference
Appearance	White solid / Free flowing white crystalline powder	[1][2]
Solubility	Soluble in water (<35.19 mg/mL), DMF (20 mg/mL), and Ethanol (20 mg/mL)	[1][4]
Storage Conditions	Desiccate at room temperature or store at ≤ 4°C	[1][2]

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **Decanoyl-L-carnitine chloride**.

Spectroscopic Data	Description
$^1\text{H}$ NMR	The proton NMR spectrum provides characteristic signals for the trimethylammonium group, the methylene and methine protons of the carnitine backbone, and the aliphatic protons of the decanoyl chain.
$^{13}\text{C}$ NMR	The carbon NMR spectrum shows distinct peaks corresponding to the carbonyl carbon of the ester, the quaternary ammonium carbons, and the carbons of the carnitine and decanoyl moieties.
Mass Spectrometry	Mass spectrometric analysis typically shows a parent ion corresponding to the Decanoyl-L-carnitine cation.

## Biological Significance and Mechanism of Action

Decanoyl-L-carnitine is an important intermediate in the metabolism of medium-chain fatty acids. Its primary biological role is to facilitate the transport of decanoic acid from the cytoplasm into the mitochondrial matrix, where it can undergo  $\beta$ -oxidation to produce acetyl-CoA. This process is essential for cellular energy production, particularly in tissues with high energy demands such as skeletal and cardiac muscle.

The mechanism involves the Carnitine Palmitoyltransferase (CPT) system, which consists of two enzymes: CPT1, located on the outer mitochondrial membrane, and CPT2, located on the inner mitochondrial membrane. Decanoyl-CoA in the cytoplasm is converted to Decanoyl-L-carnitine by CPT1. Decanoyl-L-carnitine is then transported across the inner mitochondrial membrane by the carnitine-acylcarnitine translocase (CACT). Once in the mitochondrial matrix, CPT2 converts Decanoyl-L-carnitine back to Decanoyl-CoA and free L-carnitine. The regenerated Decanoyl-CoA can then enter the  $\beta$ -oxidation pathway.

## Experimental Protocols

### Synthesis of Decanoyl-L-carnitine Chloride

The synthesis of **Decanoyl-L-carnitine chloride** is typically achieved through the esterification of L-carnitine with decanoyl chloride.

Materials:

- L-carnitine hydrochloride
- Decanoyl chloride
- Anhydrous solvent (e.g., dichloromethane, chloroform)
- Inert gas (e.g., nitrogen, argon)
- Stirring apparatus
- Reaction vessel with a reflux condenser

Procedure:

- Suspend L-carnitine hydrochloride in the anhydrous solvent in the reaction vessel under an inert atmosphere.
- Cool the suspension in an ice bath.
- Slowly add decanoyl chloride to the stirred suspension.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux.
- Monitor the reaction progress using a suitable analytical technique (e.g., Thin Layer Chromatography).
- Upon completion, cool the reaction mixture and collect the product by filtration.
- Wash the crude product with a cold solvent to remove unreacted starting materials.
- Dry the final product under a vacuum.

## Quantification of Decanoyl-L-carnitine Chloride by High-Performance Liquid Chromatography (HPLC)

A validated reverse-phase HPLC (RP-HPLC) method can be used for the quantification of **Decanoyl-L-carnitine chloride**.

### Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 analytical column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer at a specific pH) and an organic modifier (e.g., acetonitrile or methanol).
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: UV detection in the range of 200-220 nm.
- Column Temperature: Maintained at a constant temperature (e.g., 25°C).

### Procedure:

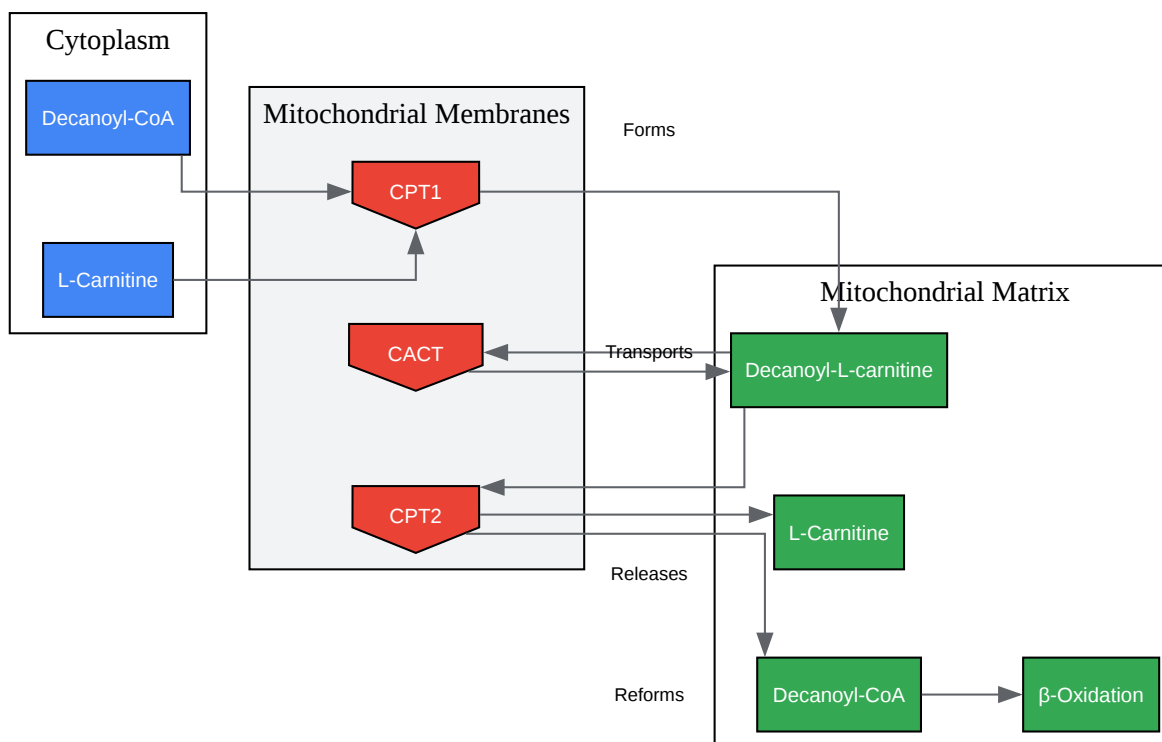
- Standard Preparation: Prepare a stock solution of **Decanoyl-L-carnitine chloride** of known concentration in the mobile phase. Prepare a series of calibration standards by diluting the stock solution.
- Sample Preparation: Dissolve the sample containing **Decanoyl-L-carnitine chloride** in the mobile phase and filter it through a 0.45  $\mu$ m syringe filter.
- Chromatographic Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **Decanoyl-L-carnitine chloride** in the sample by interpolating its peak area on the calibration curve.

## Signaling Pathways

**Decanoyl-L-carnitine chloride** is a key player in fatty acid metabolism, and its effects are mediated through its interaction with the Carnitine Palmitoyltransferase (CPT) system and the Peroxisome Proliferator-Activated Receptor (PPAR) signaling pathways.

### Carnitine Palmitoyltransferase (CPT) System Workflow

The CPT system is essential for the transport of long-chain fatty acids into the mitochondria for oxidation. Decanoyl-L-carnitine is a direct substrate in this pathway.

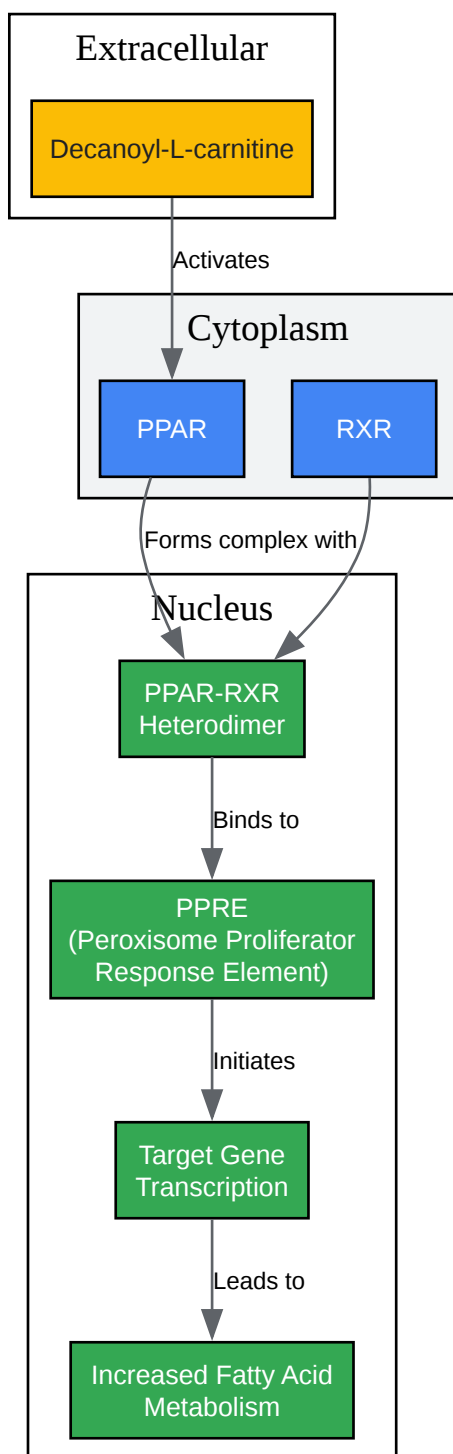


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Caption: Workflow of Decanoyl-L-carnitine in the CPT system.

## PPAR Signaling Pathway Activation

L-carnitine and its acyl derivatives can modulate the activity of Peroxisome Proliferator-Activated Receptors (PPARs), which are nuclear receptors that regulate the expression of genes involved in lipid metabolism.



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Caption: Activation of the PPAR signaling pathway.

## Conclusion

**Decanoyl-L-carnitine chloride** is a molecule of significant interest in the study of fatty acid metabolism and cellular energetics. Its well-defined chemical structure and properties, coupled with its integral role in mitochondrial fatty acid transport, make it a valuable tool for researchers. The provided experimental protocols for its synthesis and analysis offer a practical guide for its application in a laboratory setting. Furthermore, the elucidation of its involvement in the CPT and PPAR signaling pathways provides a deeper understanding of its biological functions and its potential as a therapeutic agent in metabolic disorders. This technical guide serves as a foundational resource for further investigation and application of **Decanoyl-L-carnitine chloride** in scientific research and drug development.

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- To cite this document: BenchChem. [Chemical structure and properties of Decanoyl-L-carnitine chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10795786#chemical-structure-and-properties-of-decanoyl-l-carnitine-chloride]

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